

Application of KASP in Human Genetics for Variant Detection

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Kaspar*
Cat. No.: *B1248019*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Kompetitive Allele-Specific PCR (KASP™) is a homogenous, fluorescence-based genotyping technology used for the detection and measurement of single nucleotide polymorphisms (SNPs) and insertions/deletions (InDels).[1][2] This technology is renowned for its high accuracy, cost-effectiveness, and flexibility, making it a valuable tool in human genetics research and drug development. KASP has been successfully utilized across various fields, including human, animal, and plant genetics.[1][3][4][5]

The KASP assay combines competitive allele-specific PCR with a novel fluorescence resonance energy transfer (FRET) cassette for signal generation.[6] This system allows for the bi-allelic discrimination of genotypes from a small amount of genomic DNA.[7] The technology is adaptable to 96-, 384-, and 1536-well plate formats, catering to a wide range of throughput needs.[1][3][4][5]

Principle of KASP Technology

The KASP genotyping process relies on three key components:

- Test DNA: The genomic DNA sample containing the variant of interest.
- KASP Assay Mix: A SNP-specific mix containing two allele-specific forward primers and one common reverse primer.[7][8]
- KASP Master Mix: A universal mix containing two FRET cassettes (one labeled with FAM™ dye and the other with HEX™ dye), Taq polymerase, dNTPs, and an optimized buffer solution.[6][7]

The allele-specific primers have unique tail sequences that correspond to the universal FRET cassettes.[7] During thermal cycling, the appropriate allele-specific primer binds to the template DNA and elongates, incorporating its tail sequence. In subsequent rounds, the complementary strand to this tail is synthesized, allowing the corresponding FRET cassette to bind and release its fluorophore from quenching, thus generating a fluorescent signal.[7] Homozygous samples will generate only one type of fluorescent signal, while heterozygous samples will produce both.[7]

Key Advantages of KASP in Human Genetics

- High Accuracy and Reliability: KASP technology boasts a genotyping accuracy of over 99.8%.[8]
- Cost-Effective: The use of unlabeled primers and a universal reporting system makes KASP a more economical option compared to other genotyping technologies like TaqMan.[9]
- Flexibility: KASP assays can be designed for a wide range of SNPs and InDels and are compatible with various qPCR instruments and plate readers.
- High Success Rate: KASP demonstrates a high assay design success rate, often exceeding that of other platforms.[9][10]

Quantitative Performance Data

The performance of KASP has been compared to other leading SNP genotyping technologies. The following table summarizes key performance metrics.

Performance Metric	KASP	TaqMan	rhAmp	Source
Assay Design Success Rate	49/50 (98%)	39/50 (78%)	49/50 (98%)	[9][10]
Allele Call Rate	97.6%	97.0%	98.1%	[11]
Allele Call Quality	98%	98%	97%	[9][10]
DNA Input Sensitivity	≥ 0.9 ng	≥ 0.2 ng	≥ 0.2 ng	[11]

Experimental Protocols

DNA Sample Preparation

For optimal results, high-quality genomic DNA is required. Most KASP assays perform well with 5-50 ng of DNA per reaction, based on the human genome size.[3] The minimum recommended final DNA concentration in a KASP genotyping reaction is 2.5 ng/μL.[12]

KASP Reaction Setup

The following tables detail the constituent reagent volumes for KASP genotyping reactions in both 96-well and 384-well plates.[3]

Table 1: Reagent Volumes for KASP Genotyping Reactions (Wet DNA Method)[3]

Component	96-Well Plate (μL per well)	384-Well Plate (μL per well)
2x KASP Master Mix	5.0	2.5
KASP Assay Mix	0.14	0.07
DNA + Water	5.0	2.5
Total Reaction Volume	10.0	5.0

Table 2: Reagent Volumes for KASP Genotyping Reactions (Dry DNA Method)[3]

Component	96-Well Plate (µL per well)	384-Well Plate (µL per well)
2x KASP Master Mix	5.0	2.5
KASP Assay Mix	0.14	0.07
Water	5.0	2.5
Total Reaction Volume	10.0	5.0

Protocol:

- Array DNA Samples: Array DNA samples into a 96-well or 384-well PCR plate. Include at least two no-template controls (NTCs) on each plate.[\[3\]](#)[\[12\]](#)
- Prepare KASP Genotyping Mix: Prepare a sufficient volume of the KASP genotyping mix by combining the KASP Master Mix and the specific KASP Assay Mix.
- Dispense Genotyping Mix: Add the appropriate volume of the genotyping mix to each well containing the DNA sample.
- Seal and Centrifuge: Seal the plate with an optically clear seal and centrifuge at $\geq 550 \times g$ to ensure all liquids are at the bottom of the wells.[\[3\]](#)
- Thermal Cycling: Place the reaction plate in a thermal cycler and run the recommended KASP thermal cycling program.

Thermal Cycling Conditions

KASP utilizes a touchdown PCR protocol. The standard thermal cycling conditions are outlined below.[\[13\]](#)

Table 3: KASP Thermal Cycling Protocol[\[3\]](#)

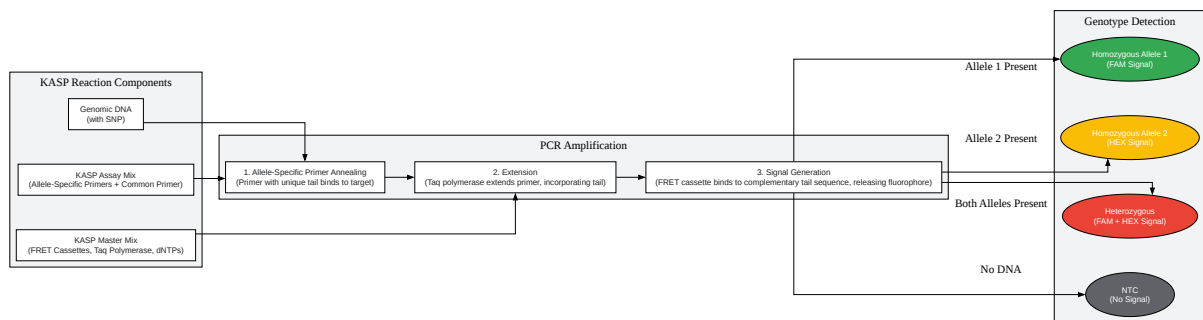
Step	Description	Temperature	Time	Number of Cycles
1	Activation	94°C	15 minutes	1
2	Denaturation	94°C	20 seconds	10
Annealing/Elongation	61-55°C (drop 0.6°C per cycle)	60 seconds		
3	Denaturation	94°C	20 seconds	26
Annealing/Elongation	55°C	60 seconds		

If distinct genotype clusters are not obtained after the initial run, the plate can be recycled for an additional three cycles using the conditions in Step 3.[\[3\]](#)

Data Analysis

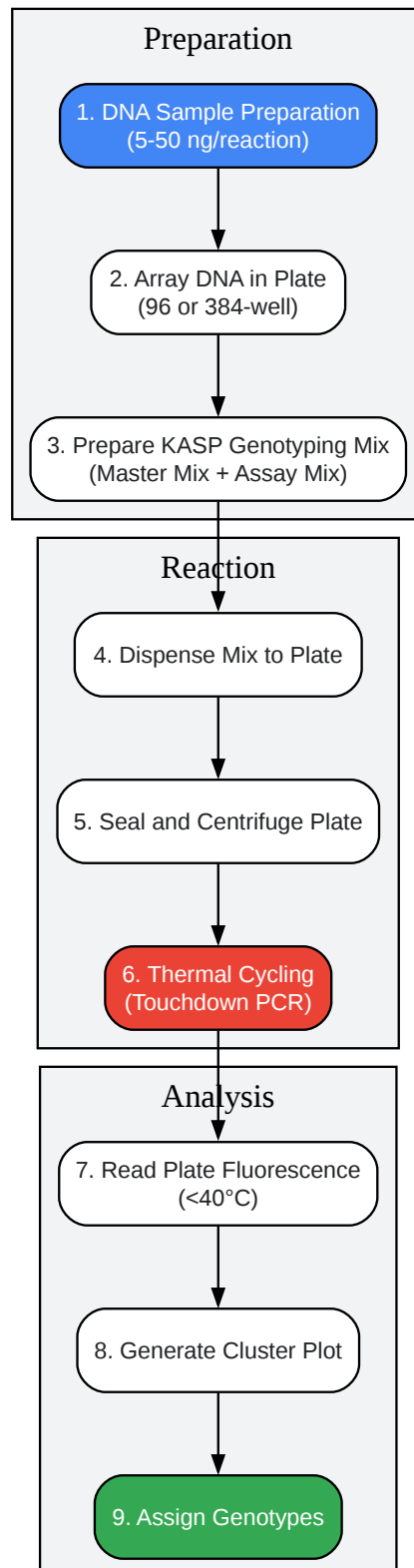
After thermal cycling, the plate is read in a FRET-capable plate reader at a temperature below 40°C.[\[12\]](#) The fluorescence data is then visualized on a cluster plot, where each data point represents an individual sample. Samples with the same genotype will cluster together, allowing for easy genotype calling.[\[14\]](#)

Visualizations



[Click to download full resolution via product page](#)

Caption: The KASP genotyping mechanism from components to signal detection.



[Click to download full resolution via product page](#)

Caption: A streamlined workflow for KASP genotyping from sample to result.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. SNP genotyping: the KASP assay - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [2. KASP: a genotyping method to rapid identification of resistance in Plasmodium falciparum - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [3. sheffield.ac.uk \[sheffield.ac.uk\]](#)
- [4. cerealsdb.uk.net \[cerealsdb.uk.net\]](#)
- [5. KASP Genotyping Assays FAQs | LGC, Biosearch Technologies \[biosearchtech.com\]](#)
- [6. researchgate.net \[researchgate.net\]](#)
- [7. integratedbreeding.net \[integratedbreeding.net\]](#)
- [8. How does KASP work | LGC, Biosearch Technologies \[biosearchtech.com\]](#)
- [9. Comparison of TaqMan, KASP and rhAmp SNP genotyping platforms in hexaploid wheat - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [10. journals.plos.org \[journals.plos.org\]](#)
- [11. researchgate.net \[researchgate.net\]](#)
- [12. primetech.co.jp \[primetech.co.jp\]](#)
- [13. primetech.co.jp \[primetech.co.jp\]](#)
- [14. lifomics.com \[lifomics.com\]](#)
- To cite this document: BenchChem. [Application of KASP in Human Genetics for Variant Detection]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1248019/docs#application-of-kasp-in-human-genetics-for-variant-detection\]](https://www.benchchem.com/product/b1248019/docs#application-of-kasp-in-human-genetics-for-variant-detection)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)